

A Comprehensive Technical Guide to the Physical Properties of 4-Methoxybenzyl Chloride

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Compound of Interest

Compound Name: 4-Methoxybenzyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **4-Methoxybenzyl chloride** (also known as p-Anisyl chloride), a versatile reagent in organic synthesis. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, offering meticulously compiled data, detailed experimental protocols, and a clear visualization of a representative experimental workflow.

Core Physical Properties of 4-Methoxybenzyl Chloride

The physical characteristics of **4-Methoxybenzyl chloride** are crucial for its handling, storage, and application in various chemical reactions. The following table summarizes its key quantitative physical data.

Physical Property	Value	Units
Molecular Formula	C ₈ H ₉ ClO	-
Molecular Weight	156.61[1]	g/mol
Appearance	Colorless to pale yellow liquid[2][3]	-
Melting Point	-1[1][4][5][6]	°C
Boiling Point	117-118 at 14 mmHg[4][5][6][7]	°C
	127 at 24 mmHg[2]	°C
Density	1.155 at 25 °C[1][4][5][6]	g/mL
	1.16	g/mL
	1.1540 to 1.1570	g/mL
Refractive Index	n _{20/D} 1.548[4][5][6]	-
Flash Point	109[8]	°C
Solubility	Soluble in organic solvents such as methanol, ethyl acetate, MDC, chloroform, and ether.[2][3][5] It has limited solubility in water and slowly decomposes.[3][5][6][8]	-

Experimental Protocols for Determination of Physical Properties

Accurate determination of physical properties is fundamental in chemical research. Below are detailed, generalized methodologies for the key experiments cited.

Determination of Melting Point (Capillary Method)

The melting point is a critical indicator of a compound's purity.[9][10]

Principle: A small, powdered sample of the solid is heated at a controlled rate, and the temperature range from the first sign of melting to the complete liquefaction is recorded.[9][11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[9]
- Capillary tubes (sealed at one end)[9]
- Thermometer or digital temperature probe[9]
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the sample is completely dry. If necessary, grind the crystalline sample into a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.[12]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[11]
- Heating:
 - If the approximate melting point is known, heat rapidly to about 20°C below the expected temperature.[12]
 - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.[9]
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[9]
- Purity Assessment: A sharp melting point range (0.5-2°C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.[9][10]

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for determining the boiling point of small quantities of a liquid.[13]

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[14] This temperature remains constant during the phase change from liquid to gas.[15]

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block heater or Thiele tube with heating oil)[9][16]
- Clamps and stand

Procedure:

- Sample Preparation: Add a few milliliters of the liquid (**4-Methoxybenzyl chloride**) into the small test tube.
- Capillary Inversion: Place the capillary tube, with its open end down, into the liquid in the test tube.[16]
- Apparatus Setup:
 - Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.

- Immerse the assembly in the heating bath, ensuring the liquid level is below the bath's surface.[\[13\]](#)
- Heating: Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[17\]](#)
- Observation: When the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[17\]](#)
- Recording: Stop heating and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is the boiling point.[\[14\]](#)[\[17\]](#)
- Pressure Correction: Note the atmospheric pressure, as boiling points are pressure-dependent. Literature values are typically reported at standard pressure (760 mmHg).

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass per unit volume of a substance.[\[18\]](#)

Principle: The density is calculated by accurately measuring the mass of a known volume of the liquid.[\[19\]](#)

Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder[\[19\]](#)
- Analytical balance
- Thermometer

Procedure (using a graduated cylinder):

- Mass of Empty Cylinder: Weigh a clean, dry graduated cylinder on an analytical balance and record its mass.

- Volume Measurement: Carefully pour a specific volume of **4-Methoxybenzyl chloride** (e.g., 10 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus.
- Mass of Cylinder and Liquid: Reweigh the graduated cylinder containing the liquid and record the total mass.
- Temperature: Measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculation:
 - Mass of liquid = (Mass of cylinder + liquid) - (Mass of empty cylinder).
 - Density = Mass of liquid / Volume of liquid.[\[19\]](#)
- Repeatability: For accuracy, repeat the measurement several times and calculate the average density.[\[19\]](#)

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[\[20\]](#)

Principle: A known mass of the solute is added to a known volume of the solvent in small increments with agitation until saturation is reached.

Apparatus:

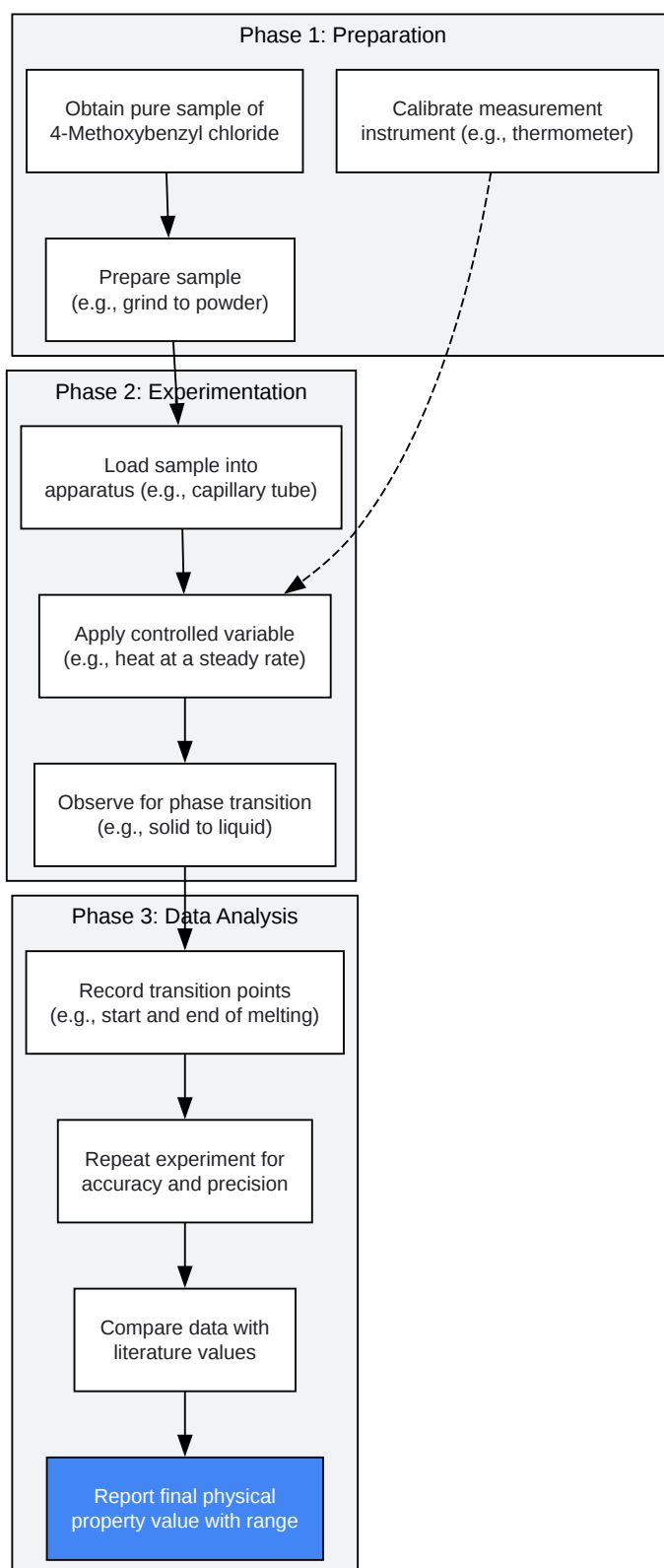
- Test tubes or small flasks with stoppers
- Graduated cylinder
- Analytical balance
- Spatula
- Vortex mixer or magnetic stirrer
- Constant temperature bath

Procedure (Qualitative and Semi-Quantitative):

- Solvent Preparation: Measure a precise volume (e.g., 5 mL) of the chosen solvent (e.g., methanol, ethyl acetate, water) into a test tube. Place the test tube in a constant temperature bath to maintain a consistent temperature.[20]
- Solute Addition: Weigh a small, known amount of **4-Methoxybenzyl chloride**. Add a small portion to the solvent.
- Dissolution: Stopper the test tube and shake or vortex it vigorously for a set period.[20] Observe if the solute dissolves completely.
- Incremental Addition: Continue adding small, weighed portions of the solute, followed by agitation, until a point is reached where the added solid no longer dissolves, and a saturated solution is formed.[20][21]
- Classification:
 - Soluble: If a significant amount of solute dissolves.
 - Slightly Soluble: If only a small amount dissolves.
 - Insoluble: If no noticeable amount of solute dissolves.[21]
 - For quantitative analysis, the total mass of the dissolved solute is used to calculate the solubility in g/100 mL or other appropriate units.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of a physical property, such as the melting point, of a chemical substance.



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Caption: Generalized workflow for determining a physical property.

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